

Comparative analysis of indole-3-acetate production in different bacterial strains.

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Compound of Interest

Compound Name: *Indole-3-acetate*

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A Comparative Analysis of **Indole-3-Acetate** (IAA) Production in Different Bacterial Strains

Indole-3-acetate (IAA) is the most prevalent and physiologically active auxin in plants, playing a crucial role in various aspects of plant growth and development. A wide array of bacteria, particularly those associated with the plant rhizosphere, are capable of synthesizing IAA. This capability is of significant interest to researchers in agricultural biotechnology and drug development for its potential to be harnessed for promoting plant growth and for novel therapeutic applications. Bacterial IAA production varies significantly between different species and even strains, influenced by their genetic makeup and environmental conditions. This guide provides a comparative analysis of IAA production across several bacterial strains, supported by experimental data and detailed methodologies.

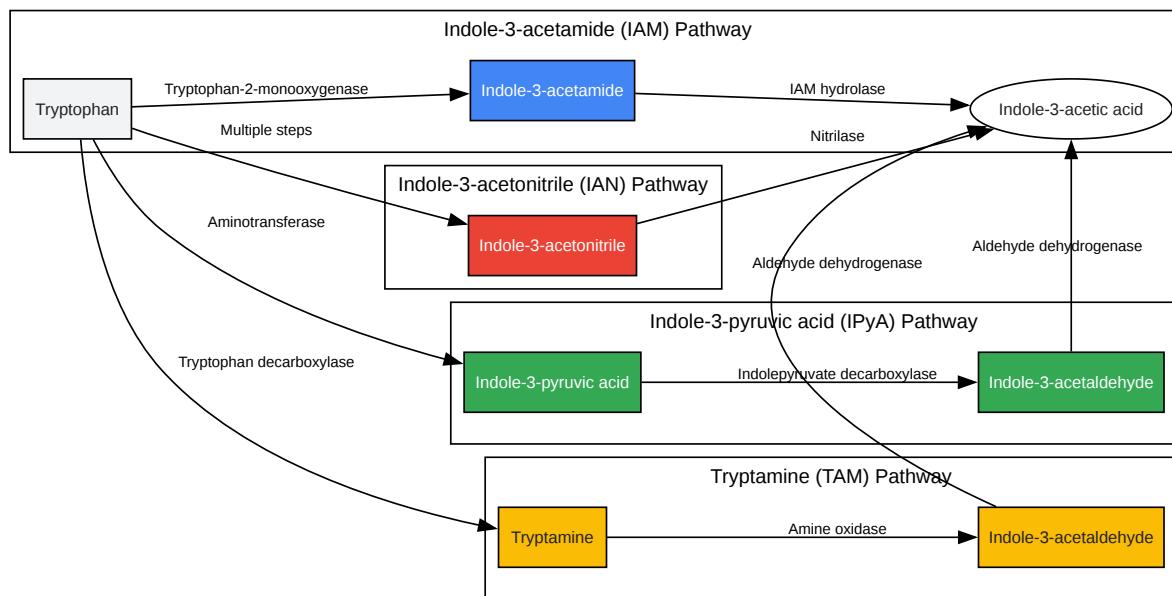
Quantitative Comparison of IAA Production

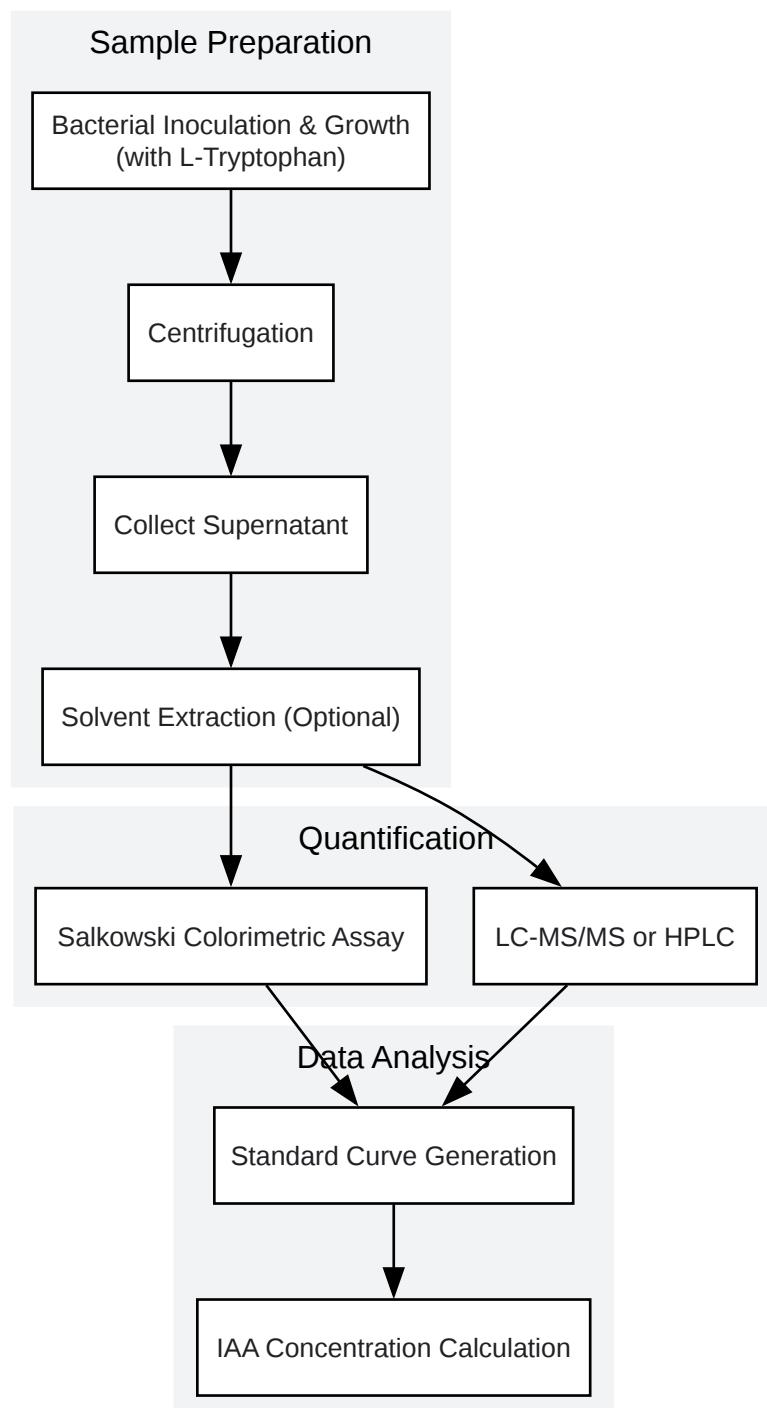
The production of IAA is a key trait of many plant growth-promoting rhizobacteria (PGPR). The quantity of IAA produced can differ by orders of magnitude among various bacterial strains. Factors influencing this production include the specific biosynthetic pathway utilized by the bacterium, the availability of precursors like L-tryptophan, and the culture conditions such as pH, temperature, and incubation time. Below is a summary of IAA production levels reported for different bacterial strains under optimized laboratory conditions.

Bacterial Strain	Precursor (L-Tryptophan)	IAA Concentration	Reference
Enterobacter sp. DMKU-RP206	1.1%	5561.7 mg/L	
Enterobacter xiangfangensis BWH6	2 mg/mL	3477 µg/mL	
Enterobacter asburiae STY10	2 mg/mL	3378 µg/mL	
Pseudomonas aeruginosa	0.5 g/L	318 µg/mL	
Enterobacter hormaechei VR2	1000 µg/mL	246.00 µg/mL	
Bacillus aryabhattai MG9	1000 µg/mL	195.55 µg/mL	
Azospirillum brasilense Yu62	100 µg/mL	41.5 µg/mL	
Priestia megaterium	Not specified	35.49 mg/L	
Bacillus safensis 5-49, B. stratosphericus 5-54, & B. halotolerans 6-30 (Consortium)	0.02%	14.17 µg/mL	

Bacterial IAA Biosynthesis Pathways

Bacteria have evolved several pathways to synthesize IAA, most of which are tryptophan-dependent. The diversity of these pathways contributes to the varying IAA production capacities observed among different bacterial species. The primary characterized pathways are the indole-3-acetamide (IAM), indole-3-pyruvic acid (IPyA), tryptamine (TAM), and indole-3-acetonitrile (IAN) pathways. Some bacteria may even possess more than one pathway for IAA synthesis.



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